

Application Note: Solid-Phase Extraction for Perfluorohexanesulfonamide (PFHxSAm) Analysis

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Compound of Interest

Compound Name: Perfluorohexanesulfonamide

CAS No.: 41997-13-1

Cat. No.: B1313380

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Introduction

Perfluorohexanesulfonamide (PFHxSAm) is a member of the per- and polyfluoroalkyl substances (PFAS) family, a group of synthetic chemicals of emerging concern due to their persistence, bioaccumulative potential, and potential adverse health effects. Accurate and sensitive quantification of PFHxSAm in various matrices, including environmental and biological samples, is crucial for exposure assessment and regulatory monitoring. Solid-phase extraction (SPE) is a widely adopted sample preparation technique that effectively concentrates and purifies PFHxSAm from complex sample matrices prior to instrumental analysis, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[1] This application note provides detailed protocols for the SPE of PFHxSAm from water, soil, and biological matrices, along with a summary of quantitative performance data.

Principle of Solid-Phase Extraction for PFHxSAm

The primary SPE mechanism for the retention of PFHxSAm is weak anion exchange (WAX).^[2] WAX sorbents are functionalized with ligands that are positively charged at an appropriate pH,

allowing for the retention of anionic compounds like PFHxSAM through electrostatic interactions. Additionally, reversed-phase interactions between the non-polar fluorinated tail of PFHxSAM and the polymeric backbone of the SPE sorbent contribute to its retention.[3] This dual retention mechanism allows for effective isolation of PFHxSAM from various sample matrices.

Quantitative Data Summary

The following table summarizes representative quantitative data for the analysis of **Perfluorohexanesulfonamide** (PFHxSAM) using solid-phase extraction followed by LC-MS/MS.

Matrix	SPE Sorbent	Recovery (%)	LOD (ng/L or ng/g)	LOQ (ng/L or ng/g)	Reference(s)
Drinking Water	Weak Anion Exchange (WAX)	80 - 110%	0.14 - 5.0 ng/L	0.5 - 20 ng/L	[4][5][6]
Soil & Sediment	Weak Anion Exchange (WAX) with GCB	81 - 99.9%	<0.5 µg/Kg	0.02 - 0.6 µg/g	[7][8]
Human Serum/Plasma	Weak Anion Exchange (WAX)	64 - 118%	0.01 - 0.05 ng/mL	0.009 - 0.245 µg/L	[9][10]

Note: LOD (Limit of Detection) and LOQ (Limit of Quantification) values are highly dependent on the specific instrumentation and analytical method used. GCB refers to Graphitized Carbon Black, often used as a secondary cleanup step.

Experimental Protocols

Materials and Reagents

- SPE Cartridges: Weak Anion Exchange (WAX), 500 mg, 6 mL (or other suitable format)

- Reagents: Methanol (LC-MS grade), Acetonitrile (LC-MS grade), Formic acid (reagent grade), Ammonium hydroxide (reagent grade), Ammonium acetate (LC-MS grade), Ultrapure water.
- Standards: Certified analytical standards of **Perfluorohexanesulfonamide** (PFHxSAm) and its corresponding isotopically labeled internal standard.
- Equipment: SPE manifold, nitrogen evaporator, centrifuge, vortex mixer, analytical balance, polypropylene tubes.

Protocol 1: SPE of PFHxSAm in Water (Based on EPA Method 1633)

This protocol is suitable for the extraction of PFHxSAm from various aqueous matrices such as drinking water, groundwater, and surface water.[\[11\]](#)

- Sample Preparation:
 - To a 500 mL water sample, add an appropriate volume of the isotopically labeled internal standard solution.
 - Adjust the sample pH to 6.5 ± 0.5 with 50% formic acid or ammonium hydroxide if necessary.[\[11\]](#)
- SPE Cartridge Conditioning:
 - Condition a WAX SPE cartridge by passing 15 mL of 1% methanolic ammonium hydroxide, followed by 15 mL of methanol, and finally 18 mL of reagent water. Do not allow the sorbent to go dry.[\[12\]](#)
- Sample Loading:
 - Load the entire 500 mL water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.[\[11\]](#)
- Washing:

- Wash the cartridge with 5 mL of reagent water twice.
- Follow with a wash of 5 mL of a 1:1 solution of 0.1 M formic acid/methanol.[\[11\]](#)
- Drying:
 - Dry the cartridge by pulling air through it for 15 seconds.[\[11\]](#)
- Elution:
 - Elute the analytes from the cartridge with two 5 mL aliquots of 1% methanolic ammonium hydroxide into a clean polypropylene tube.[\[11\]](#)
- Concentration and Reconstitution:
 - Concentrate the eluate to near dryness under a gentle stream of nitrogen at 55-60 °C.
 - Reconstitute the residue in 1 mL of 80:20 (v/v) methanol/water.[\[3\]](#)
 - Add the non-extracted internal standard, vortex to mix, and transfer to an autosampler vial for LC-MS/MS analysis.

Protocol 2: SPE of PFHxSAm in Soil and Sediment

This protocol is adapted for the extraction of PFHxSAm from solid matrices.

- Sample Extraction:
 - Weigh 5 g of the homogenized soil sample into a polypropylene centrifuge tube.
 - Spike with the isotopically labeled internal standard.
 - Add 10 mL of basic methanol (e.g., 0.3% ammonium hydroxide in methanol) and vortex.
 - Sonically extract the sample for 30 minutes, followed by centrifugation.
 - Collect the supernatant. Repeat the extraction process on the solid residue and combine the supernatants.

- Cleanup (using SPE):
 - The methanolic extract may require a cleanup step using a combination of WAX and graphitized carbon black (GCB) SPE cartridges to remove matrix interferences.
 - Condition the WAX/GCB cartridge as described in Protocol 1.
 - Load the soil extract onto the cartridge.
 - Wash and elute as described in Protocol 1.
- Concentration and Reconstitution:
 - Concentrate the eluate and reconstitute in a suitable solvent for LC-MS/MS analysis as described in Protocol 1.

Protocol 3: SPE of PFHxSAm in Biological Matrices (Serum/Plasma)

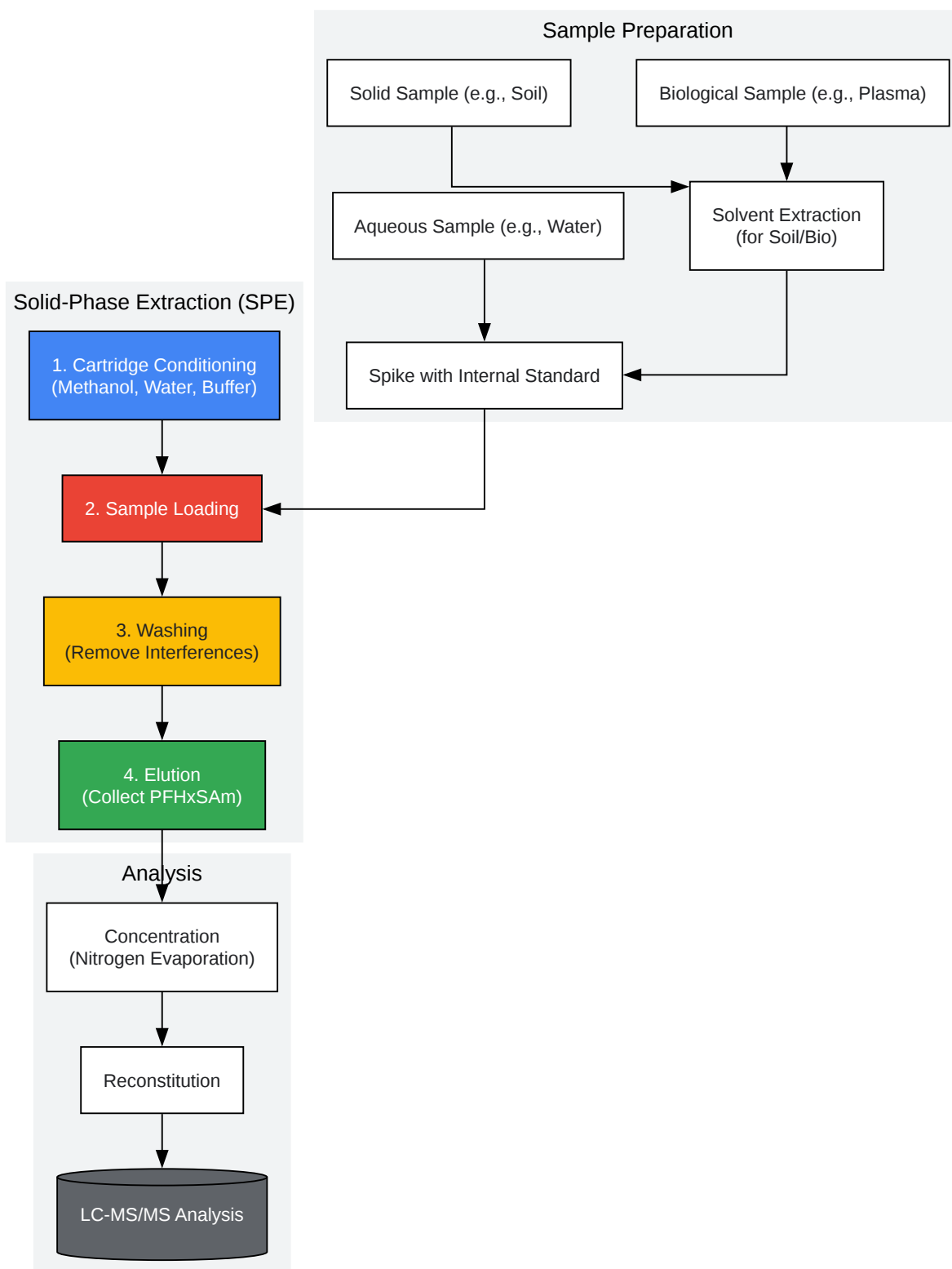
This protocol is suitable for the analysis of PFHxSAm in serum or plasma.[\[10\]](#)

- Protein Precipitation:
 - To 100 µL of serum/plasma in a polypropylene tube, add an appropriate amount of the isotopically labeled internal standard.
 - Add 300 µL of acetonitrile containing 0.1% formic acid to precipitate proteins.[\[13\]](#)
 - Vortex vigorously and then centrifuge.
- SPE Cleanup:
 - Condition a WAX SPE cartridge (a 96-well plate format is often used for high-throughput analysis) as described in Protocol 1.[\[10\]](#)
 - Load the supernatant from the protein precipitation step onto the conditioned SPE plate.
 - Wash the wells with a suitable solvent, such as a mixture of acetonitrile and water.

- Elute the analytes with 1% methanolic ammonium hydroxide.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume of injection solvent for LC-MS/MS analysis.

Experimental Workflow and Signaling Pathways

The following diagram illustrates the general workflow for the solid-phase extraction of **Perfluorohexanesulfonamide** (PFHxSAm) from various sample matrices.



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Caption: General workflow for the solid-phase extraction of PFHxSAm.

Conclusion

Solid-phase extraction using weak anion exchange cartridges is a robust and effective method for the extraction and concentration of **Perfluorohexanesulfonamide** from a variety of environmental and biological matrices. The protocols outlined in this application note, when coupled with sensitive LC-MS/MS analysis, provide a reliable workflow for the accurate quantification of PFHxSAm at low levels. Proper implementation of these methods, including the use of isotopically labeled internal standards and adherence to quality control measures, is essential for generating high-quality data for research and regulatory purposes.

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